

# Boc-D-Phe-OMe chemical structure and molecular weight

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## Compound of Interest

Compound Name: *Boc-D-phenylalanine methyl ester*

Cat. No.: B1269909

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## An In-depth Technical Guide on Boc-D-Phe-OMe

This guide provides a comprehensive overview of the chemical structure and molecular properties of N-tert-butoxycarbonyl-D-phenylalanine methyl ester, commonly abbreviated as Boc-D-Phe-OMe. This compound is a frequently used building block in peptide synthesis and drug discovery.

## Chemical Identity and Structure

Boc-D-Phe-OMe is a derivative of the amino acid D-phenylalanine. The "Boc" group (tert-butoxycarbonyl) is a protecting group attached to the amine, and the "OMe" represents a methyl ester at the carboxyl terminus. Its systematic IUPAC name is methyl (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoate<sup>[1]</sup>.

The chemical structure is depicted below, illustrating the arrangement of the Boc protecting group, the D-phenylalanine core, and the methyl ester.

### Boc-D-Phe-OMe Chemical Structure

## Physicochemical Properties

A summary of the key quantitative data for Boc-D-Phe-OMe is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C15H21NO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	279.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	77119-87-7	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)OC	<a href="#">[1]</a>

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## References

- 1. Boc-D-phenylalanine methyl ester | C15H21NO4 | CID 637614 - PubChem [pubchem.ncbi.nlm.nih.gov]
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